

An In-depth Technical Guide to 2-Thiophenemethanethiol: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: 2-Thiophenemethanethiol

Cat. No.: B1346802

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Abstract

2-Thiophenemethanethiol, also known as 2-thenyl mercaptan, is a sulfur-containing heterocyclic compound with the molecular formula $C_5H_6S_2$.^[1] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and spectroscopic data. It also explores the broader context of thiophene-containing compounds in medicinal chemistry and drug development, highlighting their significance as "privileged structures" in the design of novel therapeutic agents. While specific biological pathways for **2-Thiophenemethanethiol** are not extensively documented in publicly available literature, the known reactivity of its thiol group and the biological activities of related thiophene derivatives suggest its potential as a valuable building block in the synthesis of pharmacologically active molecules.

Chemical Structure and Identification

2-Thiophenemethanethiol consists of a thiophene ring substituted at the 2-position with a methylthiol group. The presence of the flexible methylene linker distinguishes it from its isomer, 2-thiophenethiol, where the thiol group is directly attached to the thiophene ring.

Chemical Structure:

Synonyms: 2-(Mercaptomethyl)thiophene, 2-Thenyl mercaptan, 2-Thenylthiol, Thiophen-2-ylmethanethiol.[2]

CAS Registry Number: 6258-63-5[1]

Molecular Formula: C₅H₆S₂[1]

Molecular Weight: 130.23 g/mol [1]

Physicochemical Properties

A summary of the key physicochemical properties of **2-Thiophenemethanethiol** is presented in the table below.

Property	Value	Reference
Appearance	Colorless to pale yellow clear liquid	[3]
Boiling Point	166.0 °C at 760 mmHg	[4]
Density	1.250 g/mL at 25 °C	[3]
Refractive Index	1.618 - 1.632 at 20 °C	[3]
logP (o/w)	2.42 (estimated)	[3]
Flash Point	177.00 °F (80.56 °C)	[4]
Vapor Pressure	0.463 mmHg at 25 °C (estimated)	[5]

Synthesis of 2-Thiophenemethanethiol

While a variety of methods exist for the synthesis of thiols and thiophene derivatives, a common route to **2-Thiophenemethanethiol** involves the reaction of a 2-thenyl halide with a sulfur nucleophile. A detailed experimental protocol based on the reaction of 2-thenyl chloride with thiourea is provided below. This method proceeds via the formation of an isothiuronium salt intermediate, which is subsequently hydrolyzed to yield the desired thiol.

Experimental Protocol: Synthesis via 2-Thenyl Chloride and Thiourea

Materials:

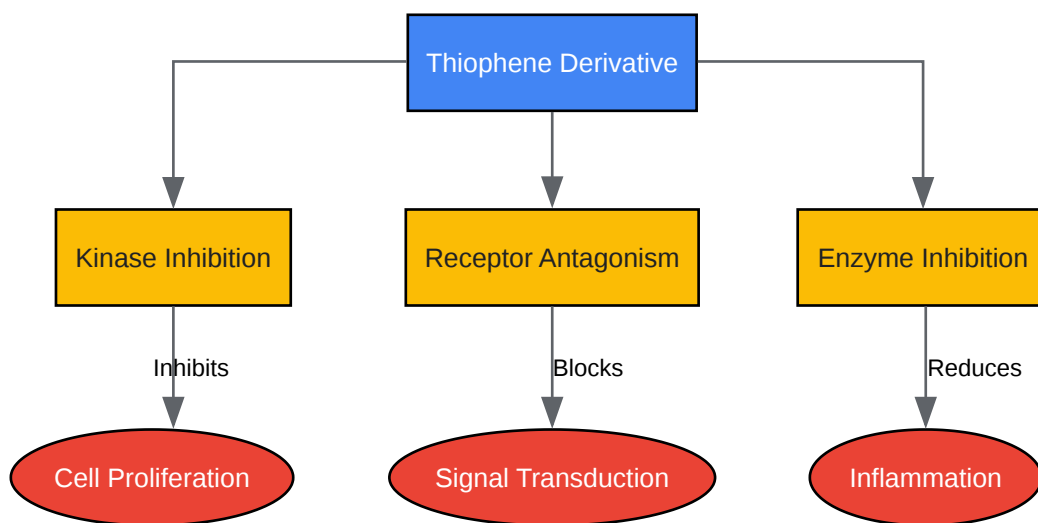
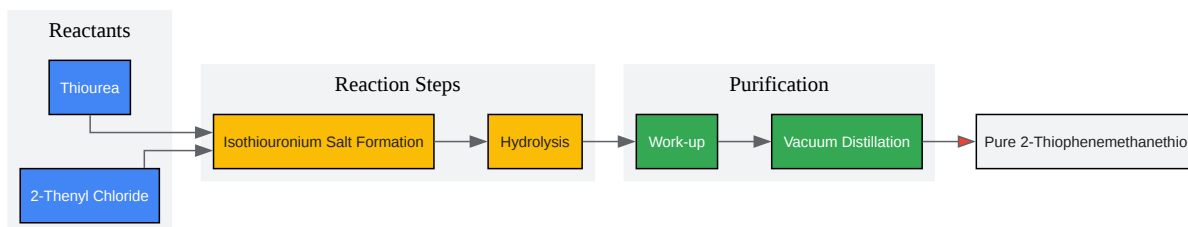
- 2-Thenyl chloride
- Thiourea
- Ethanol
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Formation of the Isothiouronium Salt:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-thenyl chloride (1 equivalent) and thiourea (1.1 equivalents) in ethanol. Heat the mixture to reflux and maintain for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Hydrolysis:** After cooling the reaction mixture to room temperature, add a solution of sodium hydroxide (2.5 equivalents) in water. Heat the mixture to reflux for an additional 2-3 hours to effect hydrolysis of the isothiuronium salt.
- **Work-up:** Cool the reaction mixture and acidify with dilute hydrochloric acid to a pH of approximately 2-3. Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL).
- **Purification:** Combine the organic extracts and wash with brine (2 x 30 mL). Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **2-Thiophenemethanethiol**.

- Final Purification: The crude product can be further purified by vacuum distillation to yield the pure thiol.

Logical Workflow for Synthesis:



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